

# Iron(II) trifluoromethanesulfonate molecular formula and weight

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## Compound of Interest

Compound Name: **Iron(II) Trifluoromethanesulfonate**

Cat. No.: **B2506139**

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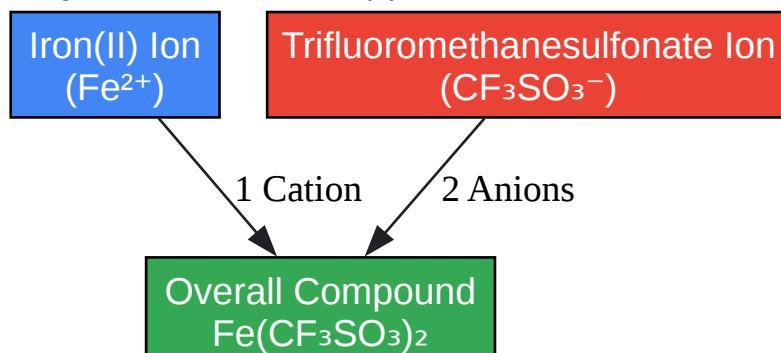
## Core Molecular Data

**Iron(II) trifluoromethanesulfonate** is a compound of interest in various chemical syntheses. Its key molecular properties are summarized below.

Property	Value
Molecular Formula	$C_2F_6FeO_6S_2$ [1][2][3]
Alternate Molecular Formula	$Fe(CF_3SO_3)_2$ [4][5]
Molecular Weight	353.98 g/mol [2][3]
Alternate Reported Molecular Weight	353.99 g/mol [4][5], 354.00 g/mol [1]
CAS Number	59163-91-6 [1][2][4][5]

Below is a diagram illustrating the logical relationship of the constituent parts to the overall molecular formula of **Iron(II) Trifluoromethanesulfonate**.

## Logical Structure of Iron(II) Trifluoromethanesulfonate

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Caption: Composition of **Iron(II) Trifluoromethanesulfonate**.

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## References

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- To cite this document: BenchChem. [Iron(II) trifluoromethanesulfonate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2506139#iron-ii-trifluoromethanesulfonate-molecular-formula-and-weight>

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